

# An In-depth Technical Guide to Ethanesulfonic Anhydride: Discovery and History

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## Compound of Interest

Compound Name: *Ethanesulfonic anhydride*

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This technical guide provides a comprehensive overview of **ethanesulfonic anhydride**, a reactive chemical intermediate. While specific historical details regarding its initial discovery are not prominently documented in contemporary scientific literature, its synthesis and properties can be understood through the well-established chemistry of sulfonic anhydrides. This document outlines its fundamental properties, a detailed, inferred experimental protocol for its synthesis based on analogous compounds, and its primary chemical reactivity.

## Core Properties and Data

**Ethanesulfonic anhydride**, with the chemical formula  $C_4H_{10}O_5S_2$ , is the anhydride of ethanesulfonic acid.<sup>[1]</sup> It is a member of the sulfonic anhydride family, which are known for their high reactivity as electrophiles. The key quantitative data for **ethanesulfonic anhydride** are summarized in the table below. It is important to note that while the molecular formula and weight are well-defined, experimental physical properties such as melting and boiling points are not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>5</sub> S <sub>2</sub>	PubChem[1]
Molecular Weight	202.3 g/mol	PubChem[1]
IUPAC Name	ethylsulfonyl ethanesulfonate	PubChem[1]
CAS Number	13223-06-8	PubChem[1]

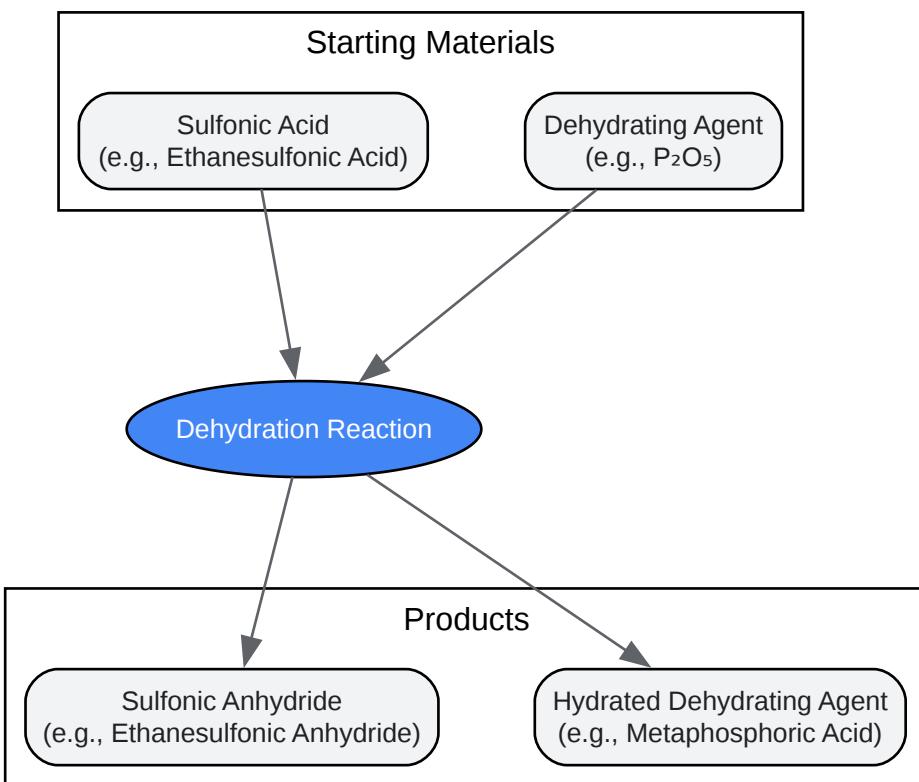
## Inferred History of Discovery and Synthesis

The precise date and discoverer of **ethanesulfonic anhydride** are not clearly recorded in readily accessible historical chemical literature. However, the synthesis of sulfonic anhydrides, in general, has been known for over a century. The primary and most effective method for the preparation of sulfonic anhydrides is the dehydration of the corresponding sulfonic acid.[2] This method has been widely applied to various sulfonic acids, including methanesulfonic acid and trifluoromethanesulfonic acid, using strong dehydrating agents.[3][4]

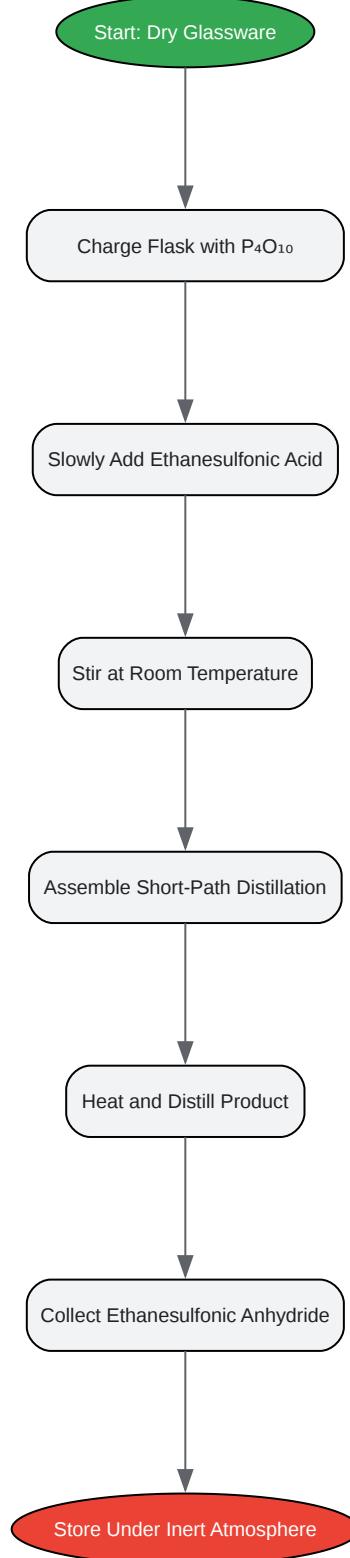
Given this established precedent, it is highly probable that **ethanesulfonic anhydride** was first synthesized by the dehydration of ethanesulfonic acid. Phosphorus pentoxide (P<sub>4</sub>O<sub>10</sub>) is the most commonly employed and potent dehydrating agent for this transformation.[5] Patents related to the preparation of sulfonic acid anhydrides explicitly mention ethanesulfonic acid as a suitable starting material for this type of reaction.[2]

The logical pathway for its synthesis, therefore, follows the well-trodden path of its chemical relatives.

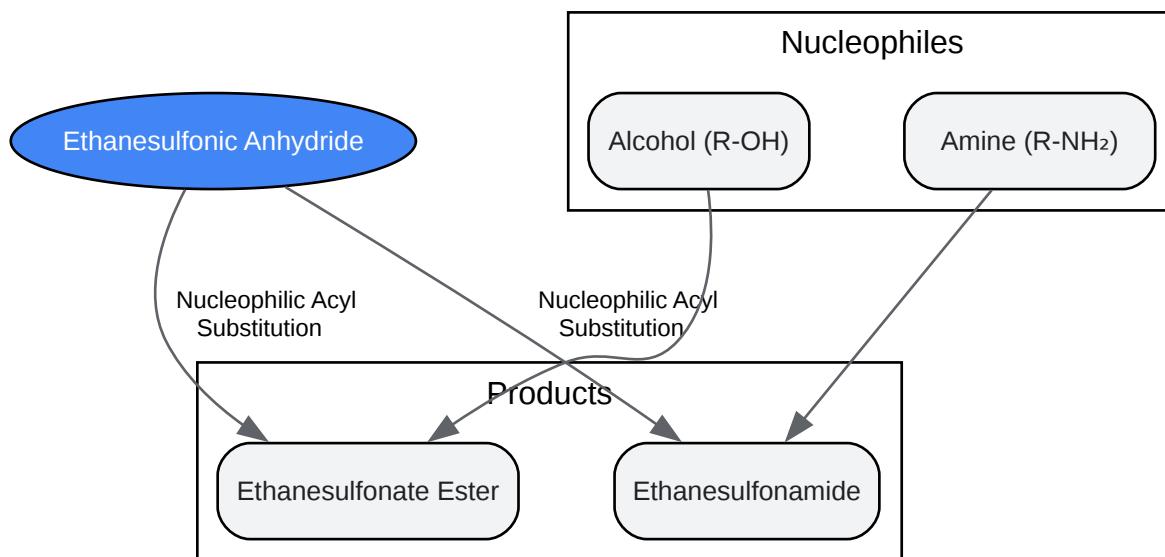
## General Synthesis Pathway of Sulfonic Anhydrides



## Experimental Workflow for Ethanesulfonic Anhydride Synthesis



## General Reactivity of Ethanesulfonic Anhydride

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## References

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